

UV-Vis Spectroscopic Profile: 4-Chloro-2-methoxy-6-nitrophenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxy-6-nitrophenol

CAS No.: 118724-89-3

Cat. No.: B3088850

[Get Quote](#)

Technical Comparison & Experimental Guide

Executive Summary

4-Chloro-2-methoxy-6-nitrophenol (CAS: 118724-89-3) exhibits a distinct, pH-dependent solvatochromic shift characteristic of ortho-nitrophenols. Unlike its non-nitrated precursors (e.g., 4-chloroguaiacol) which absorb primarily in the UV region (<300 nm), this compound displays significant absorbance in the visible region (400–460 nm) under alkaline conditions. This bathochromic shift is driven by the formation of a resonance-stabilized phenolate anion, making UV-Vis spectrophotometry a robust method for its quantification and pKa determination.

Spectral Characteristics & Data

The absorption profile of **4-Chloro-2-methoxy-6-nitrophenol** is defined by the ionization state of the phenolic hydroxyl group.

Primary Absorption Maxima (

)

Solvent / Condition	Species Form	(nm)	Appearance	Molar Absorptivity ()
Acidic (pH < 4)	Molecular (Phenol)	330 – 345 nm	Pale Yellow	~2,000 – 3,500
Alkaline (pH > 9)	Ionized (Phenolate)	430 – 456 nm	Deep Orange/Red	~4,500 – 6,000
Organic (Methanol)	Molecular	~335 nm	Yellow	N/A

“

Technical Insight: The detection wavelength of 456 nm is frequently cited in chromatographic workflows (e.g., HPLC-UV) to selectively identify this compound against a background of non-nitrated phenolic matrices, which do not absorb in this region.

Comparative Analysis

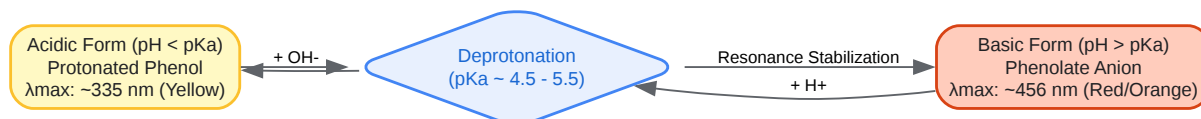
To validate experimental results, it is crucial to compare the target compound against structurally related alternatives.

Compound	Structure	(Alkaline)	Spectral Shift Logic
4-Chloro-2-methoxy-6-nitrophenol	Cl (p), OMe (o), NO (o)	456 nm	Target. Combined auxochromic effect of -OMe and -Cl with -NO chromophore causes significant red shift.
4-Chloro-2-nitrophenol	Cl (p), NO (o)	~400 nm	Hypsochromic (Blue) Shift. Lacks the electron-donating methoxy group, resulting in less delocalization than the target.
4-Nitroguaiacol	OMe (o), NO (p)	~400-420 nm	Different Isomer. Para-nitro conjugation is strong, but the specific ortho-nitro/para-chloro arrangement of the target creates a unique electronic environment.
4-Chloroguaiacol	Cl (p), OMe (o)	< 300 nm	UV Only. Lacks the nitro group chromophore. Colorless in visible spectrum.

Mechanism of Action: The Solvatochromic Shift

The dramatic color change upon basification is due to the deprotonation of the phenolic hydroxyl group. The resulting negative charge is delocalized into the ortho-nitro group and the

aromatic ring. The para-chloro and ortho-methoxy substituents further modulate this energy gap, pushing the absorption into the visible red region.



[Click to download full resolution via product page](#)

Figure 1: The pH-dependent equilibrium driving the spectral shift. The phenolate form exhibits strong resonance delocalization involving the nitro group.

Experimental Protocol: Spectrophotometric Determination

Objective: To accurately determine the

and verify the identity of **4-Chloro-2-methoxy-6-nitrophenol**.

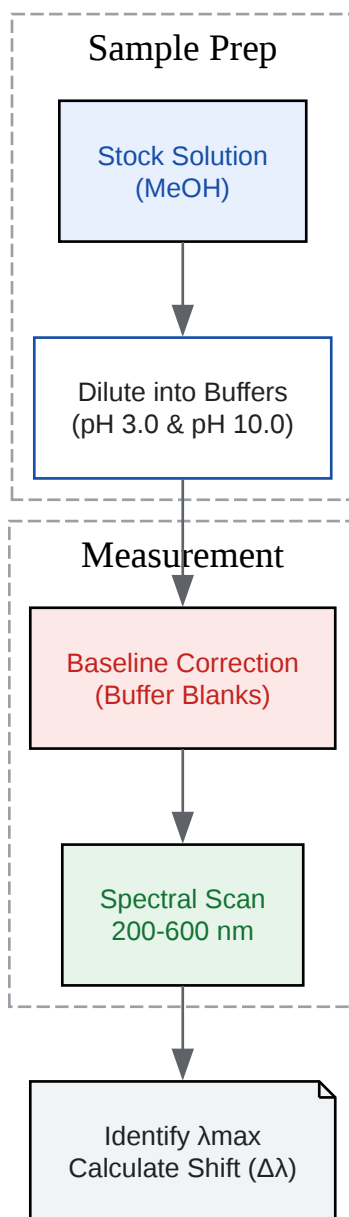
Reagents & Equipment

- Stock Solvent: Methanol (HPLC Grade).
- Buffers: 10 mM Citrate (pH 3.0) and 10 mM Borate (pH 10.0).
- Instrument: Double-beam UV-Vis Spectrophotometer (Quartz cuvettes, 1 cm path length).

Step-by-Step Methodology

- Stock Preparation: Dissolve 10 mg of the compound in 10 mL Methanol to create a 1 mg/mL stock.
- Working Solutions:
 - Acidic Sample: Add 50 μ L Stock to 2.95 mL Citrate Buffer (pH 3).
 - Basic Sample: Add 50 μ L Stock to 2.95 mL Borate Buffer (pH 10).

- Blanking: Use the respective pure buffers as blanks for baseline correction.
- Scanning: Scan from 200 nm to 600 nm.
- Isosbestic Point Check: If performing a pH titration, overlay spectra to identify the isosbestic point (likely ~360-380 nm), confirming a clean two-state transition.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for determining the UV-Vis absorption maxima.

Application Notes

- **Pulp & Paper Industry:** This compound is a known byproduct of chlorine dioxide bleaching of softwood pulp. The 456 nm band allows for its specific monitoring in effluent streams without interference from lignin degradation products that absorb in the UV.
- **pKa Determination:** Due to the distinct spectral shift, the pKa can be precisely determined spectrophotometrically. The expected pKa is approximately 4.5 – 5.5, significantly more acidic than non-nitrated guaiacols (pKa ~10) due to the electron-withdrawing nature of the nitro group.

References

- Kroflič, A., et al. (2023). Kinetics and product identification of water-dissolved nitroguaiacol photolysis under artificial sunlight. *Frontiers in Environmental Science*. Retrieved from [\[Link\]](#)
- Department of Science Service. (1989). *Journal of Chromatography: Synthesis and Detection of Chloronitroguaiacols*. Retrieved from [\[Link\]](#)
- PubChem. (2025). 4-Chloro-2-nitrophenol Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [UV-Vis Spectroscopic Profile: 4-Chloro-2-methoxy-6-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3088850/docs#uv-vis-spectroscopic-profile-4-chloro-2-methoxy-6-nitrophenol\]](https://www.benchchem.com/product/b3088850/docs#uv-vis-spectroscopic-profile-4-chloro-2-methoxy-6-nitrophenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)